

Introduction: The Imperative of Precision in Chemical Nomenclature

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Propanone, 1-(2-benzofuranyl)-

Cat. No.: B1642979

[Get Quote](#)

In the fields of chemical research and pharmaceutical development, unambiguous communication is paramount. The structural complexity of novel chemical entities demands a universal, logic-based system of nomenclature to ensure reproducibility, facilitate regulatory compliance, and protect intellectual property. The International Union of Pure and Applied Chemistry (IUPAC) provides this systematic framework. This guide offers a detailed deconstruction of the IUPAC name for 1-(benzofuran-2-yl)propan-1-one, a molecule that serves as an excellent case study due to its combination of a heterocyclic aromatic system and an acyclic ketone. This analysis is designed for researchers, medicinal chemists, and drug development professionals who routinely encounter and synthesize complex molecular architectures.

Part 1: Deconstruction of the Core Molecular Components

To derive the systematic name, we must first analyze the two primary structural components of the molecule: the ketone functional group, which dictates the naming suffix, and the benzofuran heterocyclic system, which acts as a substituent.

The Principal Functional Group: Ketones

According to IUPAC nomenclature, functional groups are ranked by priority to determine the parent structure and the appropriate suffix for the compound's name.[1][2] The ketone, characterized by a carbonyl group ($>C=O$) bonded to two carbon atoms, holds a higher priority than ethers, aromatic systems, and alkanes.[3][4] Therefore, the molecule will be named as a ketone.

The key IUPAC rules for naming ketones are as follows:

- The parent chain is the longest continuous carbon chain that contains the carbonyl group.[5]
- The '-e' ending of the parent alkane is replaced with the suffix '-one'. [6][7]
- The chain is numbered to give the carbonyl carbon the lowest possible locant (position number).[8]

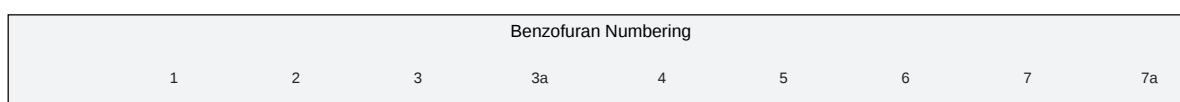
For the molecule in question, the ketone is part of a three-carbon chain, which leads to the parent name "propanone".

The Substituent: Benzofuran Heterocycle

Benzofuran is a bicyclic aromatic heterocycle composed of a benzene ring fused to a furan ring.[9][10] Understanding its standardized numbering is critical for correctly identifying the point of attachment to the parent ketone chain.

IUPAC Numbering Protocol for Benzofuran: The numbering of the benzofuran ring system begins at the heteroatom (oxygen) as position 1 and proceeds around the furan ring first, then continues around the benzene ring. The carbon atoms at the ring fusion are designated 3a and 7a.[9]

The diagram below, generated using DOT language, illustrates this mandatory numbering convention.



[Click to download full resolution via product page](#)

Caption: IUPAC numbering of the benzofuran ring system.

In our target molecule, the benzofuran ring is attached to the propanone chain via the carbon at position 2. When a cyclic system is a substituent, its name is modified by adding the suffix '-yl'. Thus, the substituent is named benzofuran-2-yl.

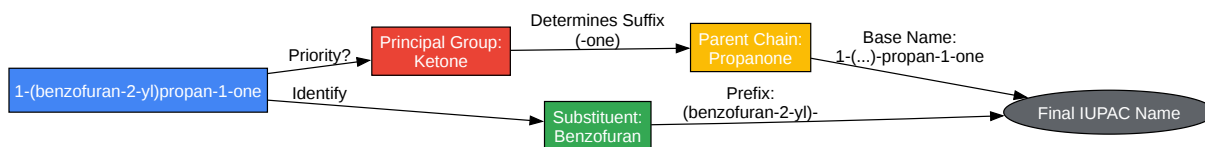
Part 2: Systematic Protocol for IUPAC Name Assembly

The assembly of the final IUPAC name is a stepwise process that follows a clear logical hierarchy. This self-validating protocol ensures that the same systematic name is derived regardless of who is applying the rules.

Experimental Protocol: Name Derivation

Step	Action	Rationale	Result
1	Identify the Principal Functional Group	The ketone group has a higher priority than the ether within the benzofuran ring and the aromatic system. [1][3]	The compound is named as a ketone, using the suffix "-one".
2	Determine the Parent Chain	Select the longest continuous carbon chain containing the ketone's carbonyl group. [5][8]	A three-carbon chain: propane.
3	Name the Parent Structure	Replace the final '-e' of the alkane name with the ketone suffix '-one'.	Propanone.
4	Number the Parent Chain	Number the carbon chain to assign the lowest possible locant to the carbonyl carbon. [6][7]	The carbonyl carbon is C1. The full parent name is propan-1-one.
5	Identify and Name the Substituent	The benzofuran ring is attached at its C2 position to the parent chain.	The substituent is benzofuran-2-yl.
6	Assemble the Final Name	Prefix the parent name with the substituent name, indicating its location on the parent chain (C1).	1-(benzofuran-2-yl)propan-1-one.

The logical flow for constructing the name is visualized in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical workflow for IUPAC name derivation.

Part 3: Significance in a Scientific Context

The benzofuran scaffold is recognized in medicinal chemistry as a "privileged structure".^[9] This means it is a molecular framework that is capable of binding to multiple biological targets, making it a valuable starting point for drug discovery programs. Numerous natural products and synthetic pharmaceuticals contain the benzofuran core.^[9] The ability to precisely name derivatives, such as 1-(benzofuran-2-yl)propan-1-one, is therefore not merely an academic exercise but a critical component of research and development, enabling chemists to accurately document, search, and differentiate novel compounds in chemical databases and scientific literature.^[11]

Conclusion

The IUPAC name 1-(benzofuran-2-yl)propan-1-one is derived through a systematic and hierarchical application of established nomenclature rules. By first identifying the principal functional group (ketone) to define the parent chain (propan-1-one) and then identifying the attached substituent based on the standardized numbering of the benzofuran heterocycle (benzofuran-2-yl), we arrive at a name that is both precise and universally understood. This methodical approach underscores the power of IUPAC nomenclature to translate complex two-dimensional structures into a linear string of text that preserves all essential connectivity information, a foundational skill for all professionals in the chemical sciences.

References

- Chemistry LibreTexts. (2023, January 28). Nomenclature of Aldehydes & Ketones. Available at: [\[Link\]](#)
- JoVE. (2023, April 30). IUPAC Nomenclature of Ketones. Available at: [\[Link\]](#)
- Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry. (n.d.). 24.2 Naming Aldehydes and Ketones. Available at: [\[Link\]](#)
- Vedantu. (n.d.). Functional Groups in Organic Chemistry: Types & Examples. Available at: [\[Link\]](#)
- Master Organic Chemistry. (2011, February 14). Table of Functional Group Priorities for Nomenclature. Available at: [\[Link\]](#)
- 10.6 Nomenclature of Aldehydes, Ketones, Carboxylic Acids, Esters, and Amides. (n.d.). Available at: [\[Link\]](#)
- ACD/Labs. (n.d.). R-5.6.2 Ketones, thioketones, and their analogues. Available at: [\[Link\]](#)
- Organic Chemistry. (2025, January 22). Functional Group Priorities IUPAC Nomenclature. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2024, June 30). 2.4: IUPAC Naming of Organic Compounds with Functional Groups. Available at: [\[Link\]](#)
- Chemistry Confidential. (n.d.). Priority Rules: How to Name Compounds with 2 or More Functional Groups. Available at: [\[Link\]](#)
- Scribd. (n.d.). Aldehydes, Ketones, and Their Derivatives Carbocyclic and Heterocyclic Ketones Rule C-315. Available at: [\[Link\]](#)
- Queen Mary University of London. (n.d.). Nomenclature of Organic Chemistry. IUPAC Recommendations and Preferred Names 2013. Available at: [\[Link\]](#)
- ACD/Labs. (n.d.). Carbocyclic and Heterocyclic Ketones. Available at: [\[Link\]](#)
- Wikipedia. (n.d.). Benzofuran. Available at: [\[Link\]](#)

- American Elements. (n.d.). 1-(1-benzofuran-2-yl)-2-methylpropan-1-one. Available at: [\[Link\]](#)
- IUPAC. (1998). Nomenclature of Fused and Bridged Fused Ring Systems. Available at: [\[Link\]](#)
- Reddit. (2019, March 5). Benzofuran Naming Conventions. Available at: [\[Link\]](#)
- 10.1 Naming Aldehydes and Ketones – Fundamentals of Organic Chemistry. (n.d.). Available at: [\[Link\]](#)
- The Organic Chemistry Tutor. (2016, December 1). Naming Ketones Explained - IUPAC Nomenclature [Video]. YouTube. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 1-(1-Benzofuran-2-YL)propan-2-amine. PubChem. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Functional Groups in Organic Chemistry: Types & Examples [\[vedantu.com\]](#)
- 2. [chem.libretexts.org](#) [\[chem.libretexts.org\]](#)
- 3. [masterorganicchemistry.com](#) [\[masterorganicchemistry.com\]](#)
- 4. [acdlabs.com](#) [\[acdlabs.com\]](#)
- 5. 24.2 Naming Aldehydes and Ketones – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [\[ecampusontario.pressbooks.pub\]](#)
- 6. [chem.libretexts.org](#) [\[chem.libretexts.org\]](#)
- 7. Video: IUPAC Nomenclature of Ketones [\[jove.com\]](#)
- 8. 10.6 Nomenclature of Aldehydes, Ketones, Carboxylic Acids, Esters, and Amides – CHEM 1114 – Introduction to Chemistry [\[pressbooks.bccampus.ca\]](#)
- 9. Benzofuran|High-Purity Research Chemical|RUO [\[benchchem.com\]](#)

- [10. Benzofuran - Wikipedia \[en.wikipedia.org\]](#)
- [11. 1-\(1-Benzofuran-2-yl\)propan-2-amine | C11H13NO | CID 413938 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: The Imperative of Precision in Chemical Nomenclature]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1642979/docs#introduction-the-imperative-of-precision-in-chemical-nomenclature\]](https://www.benchchem.com/product/b1642979/docs#introduction-the-imperative-of-precision-in-chemical-nomenclature)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

